

3-Bromo-5-fluorobenzonitrile physical properties

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Compound of Interest

Compound Name: **3-Bromo-5-fluorobenzonitrile**

Cat. No.: **B1333829**

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An In-depth Technical Guide to the Physical Properties of **3-Bromo-5-fluorobenzonitrile**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of a compound is fundamental. This guide provides a comprehensive overview of the known physical characteristics of **3-Bromo-5-fluorobenzonitrile**, a halogenated benzonitrile derivative.

Core Physical and Chemical Properties

3-Bromo-5-fluorobenzonitrile is a solid organic compound with the molecular formula C_7H_3BrFN .^[1]^[2] Its structure incorporates a benzene ring substituted with a bromine atom, a fluorine atom, and a nitrile group. This combination of functional groups influences its physical properties and reactivity.

Summary of Physical Data

The following table summarizes the key physical properties of **3-Bromo-5-fluorobenzonitrile** gathered from various chemical suppliers and databases. It is important to note that some of these values are predicted through computational models and may vary slightly from experimentally determined values.

Property	Value	Source
Molecular Formula	C_7H_3BrFN	[1] [3] [4]
Molecular Weight	200.01 g/mol - 200.02 g/mol	[2] [3] [4]
CAS Number	179898-34-1	[3] [5] [6]
Appearance	White to pale yellow or pale cream crystals, powder, or fused solid. [5]	[5]
Melting Point	42.0 °C to 48.0 °C	[3] [4] [5] [6] [7]
Boiling Point	218.7 ± 20.0 °C (Predicted)	[4] [6]
Density	1.69 ± 0.1 g/cm ³ (Predicted)	[4] [6]
Solubility	Soluble in Methanol. [6]	[6]
Flash Point	86.1 ± 21.8 °C	[4]
Refractive Index	1.578 (Predicted)	[4]
XLogP3	2.4	[1] [4]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of this specific compound are not extensively published in peer-reviewed literature. The data available is typically generated by chemical manufacturers and suppliers. However, the following are standard methodologies that would be employed for such characterizations.

Melting Point Determination

The melting point of a solid crystalline substance like **3-Bromo-5-fluorobenzonitrile** is a key indicator of its purity. A common and standard method for its determination is the capillary melting point method.

Methodology:

- A small, finely powdered sample of the compound is packed into a thin-walled capillary tube, sealed at one end.
- The capillary tube is placed in a melting point apparatus, which contains a heated block or oil bath and a thermometer or a digital temperature sensor.
- The sample is heated at a slow, controlled rate.
- The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the entire sample has liquefied are recorded. This range is reported as the melting point. For pure substances, this range is typically narrow.

Boiling Point Determination

As the boiling point for **3-Bromo-5-fluorobenzonitrile** is predicted to be above 200 °C, its determination would require specific laboratory setups to achieve and safely handle such temperatures. A common method is distillation.

Methodology:

- The compound is placed in a distillation flask fitted with a condenser and a thermometer.
- The flask is heated, and the temperature is monitored.
- The boiling point is recorded as the temperature at which the liquid boils and its vapor is in equilibrium with the liquid, observed as a stable temperature reading on the thermometer during distillation.

Solubility Assessment

A qualitative or semi-quantitative assessment of solubility is typically performed to understand the compound's behavior in various solvents.

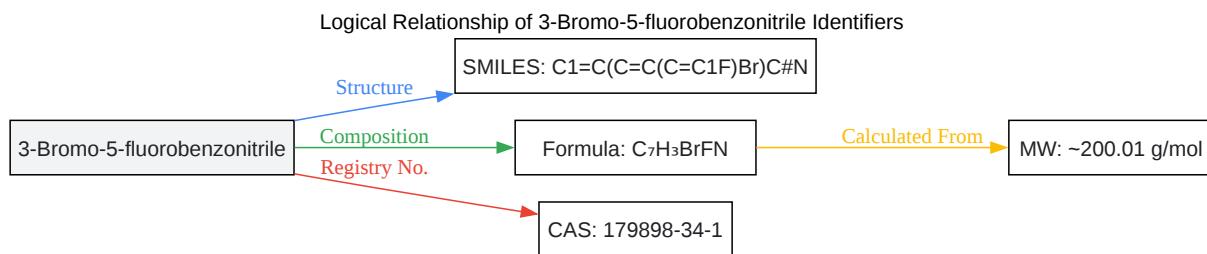
Methodology:

- A small, measured amount of **3-Bromo-5-fluorobenzonitrile** is added to a test tube containing a specific volume of a solvent (e.g., methanol, water, DMSO).

- The mixture is agitated (e.g., by vortexing) at a controlled temperature (often room temperature).
- The solubility is observed and can be expressed qualitatively (e.g., soluble, sparingly soluble, insoluble) or quantitatively by determining the concentration of the saturated solution.

Logical Relationships of 3-Bromo-5-fluorobenzonitrile

The following diagram illustrates the logical connections between the compound's name, its structural representation (SMILES), and its primary chemical identifiers.



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Caption: Chemical identifiers for **3-Bromo-5-fluorobenzonitrile**.

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